Introduction: The Structural Significance of 1-(6-Bromo-3-pyridyl)cyclopropanol

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Compound of Interest

Compound Name:	*1-(6-Bromo-3-pyridyl)cyclopropanol*
CAS No.:	*1346538-55-3*
Cat. No.:	*B2968141*

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In the landscape of modern medicinal chemistry, the strategic combination of distinct pharmacophores is a cornerstone of rational drug design. The compound **1-(6-Bromo-3-pyridyl)cyclopropanol** is a prime example of such a scaffold, integrating a halogenated pyridine ring with a strained cyclopropanol moiety. The pyridine ring is the second most abundant heterocycle in pharmaceuticals, prized for its ability to engage in hydrogen bonding and its metabolic stability.[1] The cyclopropane ring, with its unique conformational rigidity and electronic properties, often serves as a bioisostere for other chemical groups, enhancing potency or improving pharmacokinetic profiles.[1]

This guide provides a comprehensive, in-depth analysis of the foundational characterization of **1-(6-Bromo-3-pyridyl)cyclopropanol**. We will move beyond simple data reporting to explain the causality behind the analytical techniques used to unequivocally determine its molecular weight and confirm its chemical formula. For any synthetic chemist or drug discovery scientist, rigorous verification of a compound's identity is the self-validating first step upon which all subsequent biological and pharmacological data are built.

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Identifier	Value	Source
Chemical Name	1-(6-Bromo-3-pyridyl)cyclopropanol	N/A
CAS Number	1346538-55-3	[2][3][4]
Molecular Formula	C_8H_8BrNO	[2][4]
Molecular Weight	214.06 g/mol	[2][4]

Part 1: Molecular Weight Determination via Mass Spectrometry

Mass spectrometry (MS) is the definitive technique for determining the molecular weight of a compound. For a molecule like **1-(6-Bromo-3-pyridyl)cyclopropanol**, Electron Ionization (EI) is a common and robust ionization method that provides not only the molecular weight but also a fragmentation pattern that acts as a structural fingerprint.

The Causality of Experimental Choices: Why EI-MS?

Electron Ionization is selected for its ability to reliably generate a molecular ion ($M^{\bullet+}$) from relatively small, thermally stable organic molecules. The high energy (typically 70 eV) used in EI ensures ionization but also induces predictable fragmentation. This fragmentation is crucial, as it provides corroborating evidence for the compound's structure.

Anticipating the Spectrum: The Molecular Ion and Bromine's Isotopic Signature

The most critical feature in the mass spectrum of a bromine-containing compound is its isotopic pattern. Bromine exists naturally as two stable isotopes, ^{79}Br and ^{81}Br, in an approximate 1:1 ratio of abundance. This physical constant provides a self-validating system within the experiment.

- Molecular Ion Peak ($M^{\bullet+}$): The analysis should reveal a pair of peaks corresponding to the intact molecule that has lost one electron.
    - A peak at m/z 214, representing the molecule with the ^{79}Br isotope: $[C_8H_8{}^{79}BrNO]^{\bullet+}$

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- A peak at m/z 216, representing the molecule with the ^{81}Br isotope: $[C_8H_8{}^{81}BrNO]^{\bullet+}$

- The Trustworthiness Pillar: The observation of this pair of peaks, separated by 2 m/z units and with nearly identical intensities, is unequivocal proof of the presence of a single bromine atom in the molecule.

Hypothetical Fragmentation Analysis

While the molecular ion peak confirms the molecular weight, the fragmentation pattern validates the structure. The strained cyclopropanol ring and the aromatic pyridine ring both provide predictable cleavage points.

- Loss of HCN: A characteristic fragmentation pathway for pyridine rings is the loss of hydrogen cyanide (HCN, 27 Da), which would lead to fragment ions at m/z 187 and 189.[5]

- Cyclopropanol Ring Opening: The highly unstable cyclopropanol ring is prone to rearrangement or cleavage.[6] It could, for example, lose a molecule of water (H_2O, 18 Da) or undergo rearrangement to propanal followed by further fragmentation.

- Loss of Bromine: Cleavage of the C-Br bond would result in a fragment at m/z 134, corresponding to the $[M-Br]^+$ ion.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Preparation: A dilute solution of **1-(6-Bromo-3-pyridyl)cyclopropanol** is prepared in a volatile organic solvent (e.g., methanol or dichloromethane).

- Introduction: The sample is introduced into the mass spectrometer, typically via a direct insertion probe or gas chromatography (GC) inlet, where it is volatilized under high vacuum.

- Ionization: The gaseous molecules are bombarded with a beam of high-energy electrons (70 eV), causing the ejection of an electron to form the positively charged molecular ion ($M^{\bullet+}$).

- Acceleration: The newly formed ions are accelerated by an electric field into the mass analyzer.

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- Mass Analysis: A quadrupole or time-of-flight (TOF) analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection: Ions are detected, and the signal is processed to generate a mass spectrum, plotting relative intensity versus m/z.

Part 2: Formula Confirmation via Elemental Analysis

While mass spectrometry provides the molecular weight, elemental analysis offers orthogonal validation by determining the mass percentage of each constituent element. This technique confirms the empirical formula, and when combined with the molecular weight from MS, verifies the definitive molecular formula.[7][8]

Principle of Combustion Analysis

The sample is precisely weighed and then combusted at high temperatures in a stream of oxygen. The resulting gases (CO_2, H_2O, N_2) are separated and quantified by detectors. The bromine content is typically determined by a separate method, such as titration after combustion. The oxygen percentage is often determined by difference.

Self-Validating Data: Theoretical vs. Experimental Values

The trustworthiness of the analysis hinges on the close agreement between the experimentally measured elemental percentages and the theoretical values calculated from the proposed molecular formula, C_8H_8BrNO. A deviation of less than 0.4% is considered acceptable confirmation.

Element	Theoretical Mass % (for C_8H_8BrNO)	Hypothetical Experimental Mass %
Carbon (C)	44.88%	44.95%
Hydrogen (H)	3.77%	3.75%
Bromine (Br)	37.33%	37.21%
Nitrogen (N)	6.54%	6.58%
Oxygen (O)	7.47%	7.51%

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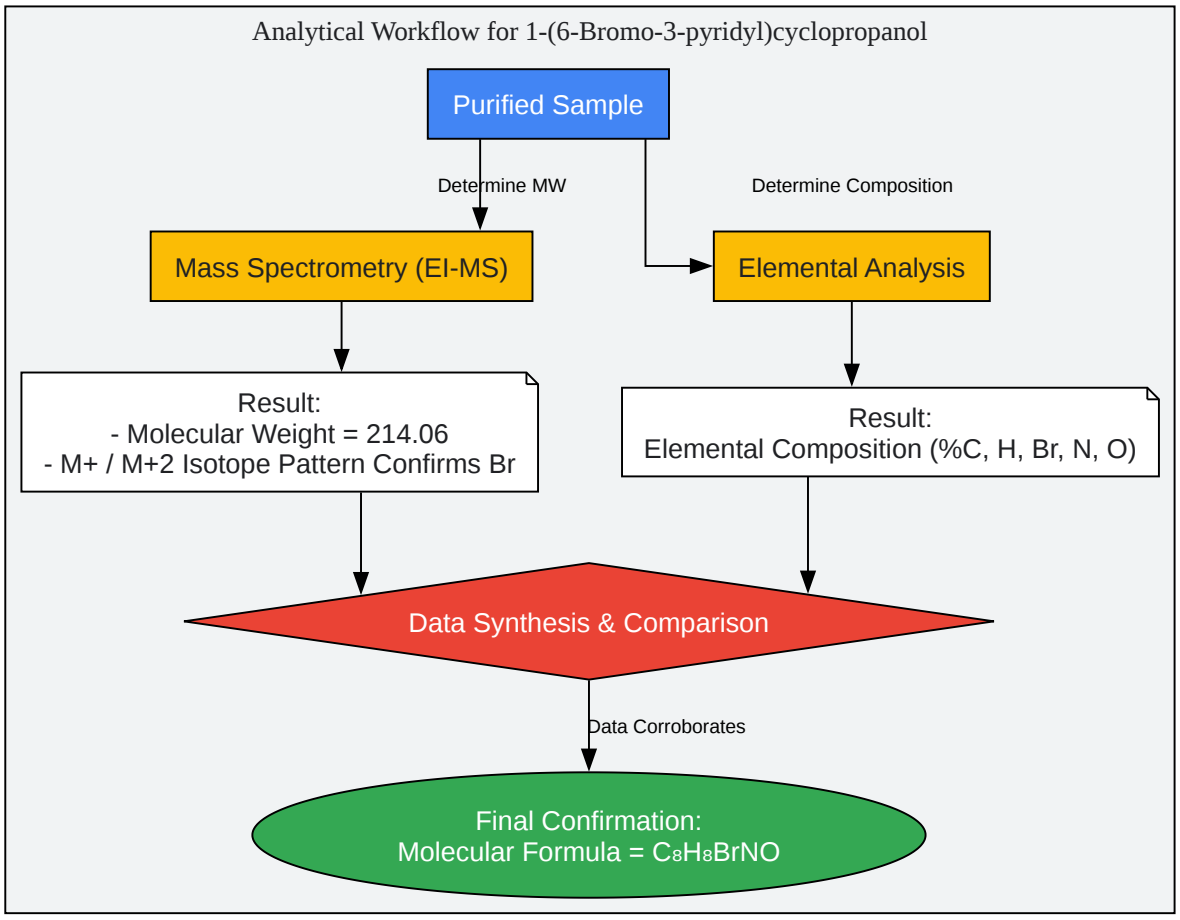
Experimental Protocol: CHN and Halogen Analysis

- Sample Preparation: A small, homogenous sample of the compound (typically 1-3 mg) is accurately weighed into a tin or silver capsule.
- Combustion: The capsule is introduced into a combustion furnace (≈1000 °C). The sample is flash-combusted in a stream of pure oxygen, converting carbon to CO_2, hydrogen to H_2O, and nitrogen to N_2 gas. Halogens are converted to HX or X_2.
- Reduction & Separation: The combustion gases pass through a reduction furnace to remove excess oxygen and convert nitrogen oxides to N_2. The gases are then separated using a chromatographic column.
- Detection: A thermal conductivity detector (TCD) quantifies the CO_2, H_2O, and N_2.
- Halogen Determination: Bromine is captured in a separate trap and quantified, often by argentometric titration.
- Calculation: The instrument's software calculates the mass percentage of each element based on the detector signals and the initial sample weight.

Part 3: Integrated Analytical Workflow

The confirmation of a compound's identity is not a single experiment but a logical, self-reinforcing workflow. Mass spectrometry provides the molecular mass and key structural clues (the presence of bromine), while elemental analysis confirms the atomic constituents. Together, they provide an unassailable confirmation of the molecular formula.

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Caption: Integrated workflow for formula and molecular weight verification.

Conclusion

The analytical characterization of **1-(6-Bromo-3-pyridyl)cyclopropanol** is a clear and logical process rooted in fundamental principles of chemistry. The definitive molecular weight of 214.06 g/mol is established by mass spectrometry, with the critical M+/M+2 isotopic doublet

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providing incontrovertible evidence of a single bromine atom. This finding is corroborated by elemental analysis, which confirms the precise ratio of carbon, hydrogen, bromine, nitrogen, and oxygen atoms. This rigorous, multi-technique approach ensures the absolute structural identity of this valuable chemical scaffold, providing the necessary foundation of trustworthiness for its application in research and drug development.

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